

Application Notes and Protocols: Preparation of CBB1007 Stock Solution

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Compound of Interest

Compound Name: CBB1007
CAS No.: 1379573-92-8
Cat. No.: B606510

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Introduction

CBB1007 is a cell-permeable, reversible, and substrate-competitive inhibitor of Lysine-Specific Demethylase 1 (LSD1), an enzyme critical in epigenetic regulation.^[1] By inhibiting LSD1, **CBB1007** prevents the demethylation of mono- and di-methylated Histone H3 at Lysine 4 (H3K4me1/2), leading to the re-expression of epigenetically silenced genes.^[1] Its selectivity and potency make it a valuable tool in cancer research and developmental biology, particularly for studying pluripotent tumor cell growth.^[1] Proper preparation of a **CBB1007** stock solution is the first critical step for ensuring reproducible and accurate experimental results. This document provides a detailed protocol for its preparation, storage, and use.

Quantitative Data Summary

The key properties of **CBB1007** are summarized in the table below. This information is essential for calculating the required mass for stock solution preparation and for understanding its mechanism of action.

Property	Value	Source(s)
Chemical Name	CBB1007	[1]
Synonyms	CS-1737, CBB-1007	[1]
Molecular Formula	C27H34N8O4	[1]
Molecular Weight	534.61 g/mol	[1]
CAS Number	1379573-92-8	[1]
Appearance	White Powder	[1]
Solubility	Soluble in DMSO	[1]
Storage Temperature	-20°C (for both solid and solution)	[1]
Target	Human LSD1 (hLSD1)	[1]
IC50	5.27 µM for hLSD1	[1]

Experimental Protocols

Protocol for Preparing a 10 mM CBB1007 Stock Solution

This protocol describes the preparation of a 10 mM stock solution in Dimethyl Sulfoxide (DMSO), which is a standard concentration for high-throughput screening and cellular assays, allowing for easy dilution to final working concentrations.

Materials:

- **CBB1007** powder (CAS: 1379573-92-8)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Sterile serological pipettes or micropipettes with sterile tips

- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- Pre-weighing Preparation: Before starting, allow the **CBB1007** vial to equilibrate to room temperature for at least 15-20 minutes to prevent moisture condensation.
- Calculation: Calculate the mass of **CBB1007** required. To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 534.61 \text{ g/mol} \times 1000 \text{ mg/g} = 5.35 \text{ mg}$
- Weighing: Carefully weigh 5.35 mg of **CBB1007** powder and transfer it into a sterile microcentrifuge tube.
- Solubilization: Add 1 mL of high-quality DMSO to the microcentrifuge tube containing the **CBB1007** powder.
- Dissolution: Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved, resulting in a clear solution. Gentle warming in a 37°C water bath can be used if dissolution is difficult, but avoid overheating.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for long-term use.^[1] When stored properly, the solution should be stable for several months.

Safety Precautions:

- **CBB1007** is for research use only. Its toxicological properties have not been fully investigated. Handle with care.
- DMSO is a powerful solvent that can penetrate the skin, potentially carrying dissolved compounds with it. Always wear gloves and appropriate PPE.
- Perform all weighing and handling of the powder in a fume hood or a ventilated enclosure to avoid inhalation.

Protocol for Preparing a Working Solution

This protocol describes the dilution of the 10 mM stock solution to a final working concentration for use in cell culture experiments.

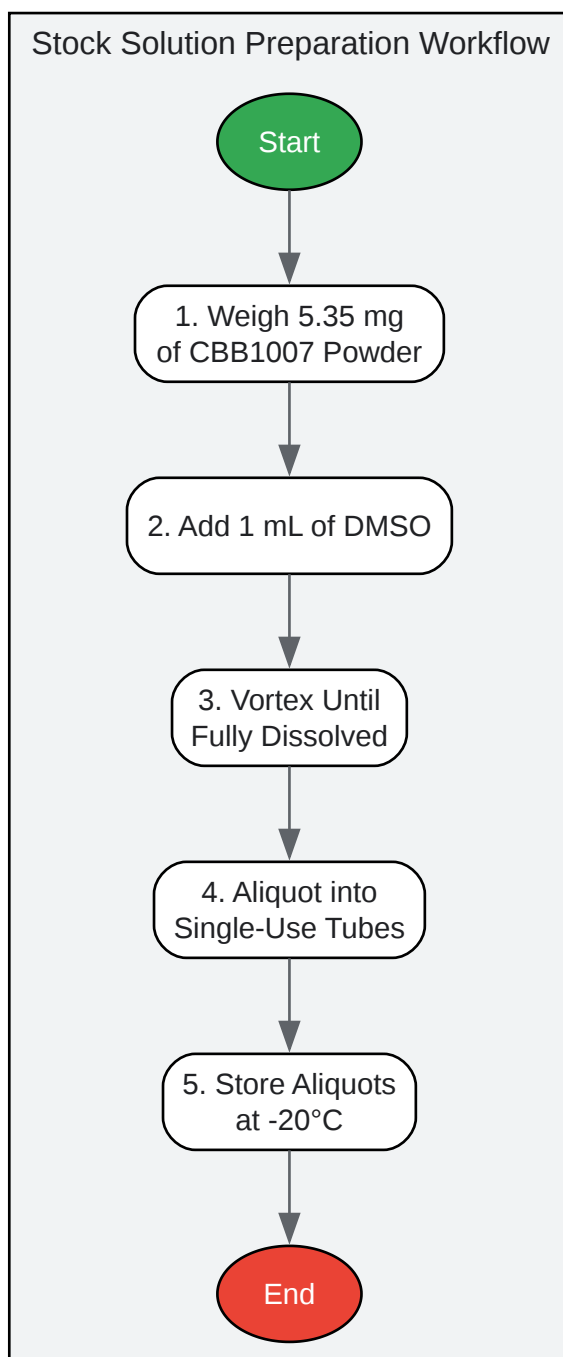
Procedure:

- Thawing: Remove one aliquot of the 10 mM **CBB1007** stock solution from the -20°C freezer and thaw it at room temperature.
- Calculation (Serial Dilution): It is recommended to perform a serial dilution rather than a single large dilution to improve accuracy. For example, to prepare a 10 µM working solution in 10 mL of cell culture medium:
 - Step A (Intermediate Dilution): First, dilute the 10 mM stock 1:100 to create a 100 µM intermediate solution. Add 2 µL of the 10 mM stock to 198 µL of sterile culture medium or PBS.
 - Step B (Final Dilution): Next, dilute the 100 µM intermediate solution 1:10 to achieve the final 10 µM concentration. Add 1 mL of the 100 µM solution to 9 mL of your final volume of cell culture medium.
- Mixing and Application: Mix the final solution gently by inversion or pipetting. The working solution is now ready to be added to your cell culture plates.

Note: The final concentration of DMSO in the culture medium should be kept low (typically <0.1%) to avoid solvent-induced cellular toxicity.

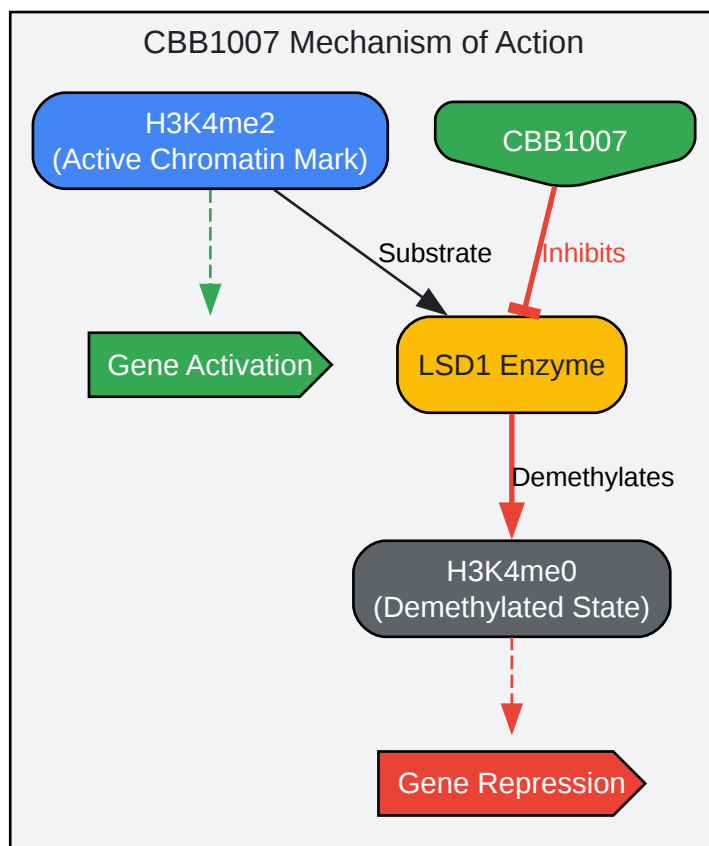
Diagrams and Workflows

The following diagrams illustrate the stock solution preparation workflow and the mechanism of action of **CBB1007**.



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Caption: Workflow for preparing a 10 mM **CBB1007** stock solution.



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References

- 1. CBB 1007 | 1379573-92-8 [chemicalbook.com]
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